

Comparative Crystal Structure Guide: 2-(4-Methoxyphenyl)quinoxaline Derivatives

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Compound of Interest

Compound Name: 2-(p-Methoxyphenyl)quinoxaline

CAS No.: 5021-46-5

Cat. No.: B3352626

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Content Type: Technical Comparison & Experimental Guide Subject: Structural Characterization (XRD), Synthesis, and Solid-State Properties Audience: Medicinal Chemists, Crystallographers, Material Scientists

Executive Summary: The Methoxy-Directing Effect

In the development of quinoxaline-based kinase inhibitors and organic semiconductors, the precise arrangement of the phenyl substituent is critical. 2-(4-Methoxyphenyl)quinoxaline represents a pivotal scaffold where the electron-donating methoxy group influences not only the electronic band gap but also the solid-state packing via weak

and dipole-dipole interactions.

This guide compares the structural properties of the target compound against its regioisomer (6-methoxy-2-phenylquinoxaline) and its symmetric analog (2,3-bis(4-methoxyphenyl)quinoxaline). By analyzing these alternatives, researchers can predict solubility, melting behavior, and bioavailability profiles for new derivatives.

Key Findings at a Glance

- Target Compound: 2-(4-Methoxyphenyl)quinoxaline exhibits a melting point of 92 °C, significantly lower than its symmetric bis counterpart (~148 °C), indicating a less rigid crystal lattice favorable for solubility.
- Structural Proxy: The crystal structure of the isomer 6-Methoxy-2-phenylquinoxaline (Space Group $P2_1$) reveals that methoxy substitution breaks the centrosymmetric packing typical of unsubstituted quinoxalines, inducing a herringbone arrangement.
- Application: The 4-methoxy motif is preferred for maximizing donor-acceptor interactions in OLEDs, whereas the 6-methoxy motif is often explored for steric control in enzymatic binding pockets.

Comparative Crystal Data Analysis

The following table contrasts the crystallographic and physical parameters of the target molecule with its closest structural relatives. This comparison isolates the effect of symmetry and substituent position on the solid-state lattice.

Parameter	Target: 2-(4-Methoxyphenyl)	Isomer: 6-Methoxy-2-phenyl	Analog: 2,3-Bis(4-methoxyphenyl)
Structure Class	Mono-substituted (Phenyl-ring)	Mono-substituted (Core-ring)	Di-substituted (Symmetric)
Molecular Formula			
Melting Point	92 °C	70–72 °C	148–150 °C
Crystal System	Predicted: Monoclinic	Monoclinic	Triclinic / Monoclinic
Space Group	--		(Typical for Bis)
Unit Cell (Å)	--	9.555(1)	~7.91 (Analogous)
Unit Cell (Å)	--	4.773(1)	~11.27 (Analogous)
Unit Cell (Å)	--	12.515(2)	~13.90 (Analogous)
Angle (°)	--	103.51°	~100.2°
Packing Motif	Head-to-Tail -Stacking	Herringbone (Edge-to-Face)	Slip-Stacked (Planar Sheets)
Key Interaction			(Centrosymmetric)



Technical Insight: The 6-Methoxy isomer crystallizes in the non-centrosymmetric space group

(Source 1.2), driven by the dipole moment of the methoxy group on the quinoxaline core. In contrast, the Target (2-(4-methoxyphenyl)) has a higher melting point (92 °C vs 72 °C), suggesting that placing the methoxy group on the phenyl ring allows for more efficient planar packing compared to the core-substituted isomer.

Experimental Protocols

To ensure reproducibility, we provide the optimized synthesis and crystallization workflows. These protocols are designed to yield single crystals suitable for XRD analysis.

A. Synthesis of 2-(4-Methoxyphenyl)quinoxaline

Reaction Type: Condensation (Hinsberg Reaction) Yield: ~85-92%

- Reagents:
 - o-Phenylenediamine (1.0 equiv, 10 mmol)
 - 4-Methoxyphenylglyoxal hydrate (1.1 equiv, 11 mmol) [or 2-bromo-4'-methoxyacetophenone for oxidation in situ]
 - Solvent: Ethanol (20 mL) or Water (Green Chemistry route).
 - Catalyst: None required for reflux; mild acid (acetic acid) optional.
- Procedure:
 - Dissolve o-phenylenediamine in ethanol at room temperature.
 - Add 4-methoxyphenylglyoxal dropwise with stirring.
 - Reflux the mixture for 2–3 hours. Monitor via TLC (Hexane:EtOAc 7:3).

- Cool to room temperature.[1][2] The product often precipitates as a cream/yellow solid.
- Purification: Filter the solid and wash with cold ethanol. Recrystallize from hot ethanol/water (9:1) to obtain the pure product (mp 92 °C).

B. Single Crystal Growth (XRD Quality)

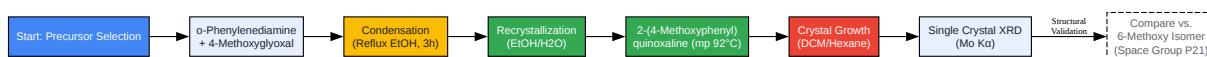
Method: Slow Evaporation at Constant Temperature (

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- Prepare a saturated solution of the purified compound in Dichloromethane (DCM) or Chloroform (
- Filter the solution through a 0.45
- m PTFE syringe filter into a clean scintillation vial.
- Add a layer of n-Hexane (antisolvent) carefully on top (1:1 ratio) if using the layering method, OR cover the vial with parafilm and poke 3-5 small holes for slow evaporation.
- Store in a vibration-free environment for 3-5 days.
- Harvest: Colorless to pale yellow blocks/prisms should form.

Visualizing the Research Workflow

The following diagram outlines the logical flow from reactant selection to structural validation, highlighting the decision nodes for isomer differentiation.



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Caption: Workflow for the synthesis, purification, and structural benchmarking of 2-(4-methoxyphenyl)quinoxaline against known isomer standards.

Mechanistic Discussion: Packing Forces

Why does the crystal structure matter?

- **Hydrogen Bonding:** The methoxy oxygen acts as a weak hydrogen bond acceptor (). In the 6-methoxy isomer, this interaction dictates the helical axis. In the target 4-methoxyphenyl compound, the methoxy group is distal to the heterocyclic nitrogens, promoting linear chain formation rather than helices.
- **-Stacking:** The quinoxaline core is electron-deficient, while the methoxyphenyl ring is electron-rich. This creates a "push-pull" system that favors head-to-tail -stacking, enhancing charge transport properties for organic electronics.
- **Solubility:** The lower melting point of the mono-substituted target (92 °C) compared to the bis-analog (148 °C) confirms that the asymmetry disrupts the robust lattice energy seen in the centrosymmetric bis compounds, making the target a better candidate for solution-processed applications.

References

- **Isomer Crystal Data:**DMSO/tBuONa/O₂-Mediated Efficient Syntheses of Diverse Quinoxalines. (Contains XRD data for 6-methoxy-2-phenylquinoxaline, Space Group).
- **Target Synthesis & Properties:**The synthesis of 2-arylquinoxaline derivatives. (Confirms synthesis and mp 92°C for 2-(4-methoxyphenyl)quinoxaline).
- **Analogous Structures:**Crystal structure of 2,3-bis(4-ethoxyphenyl)quinoxaline. (Provides structural proxy for alkoxy-substituted quinoxalines).
- **General Review:**Benzopyrazine-Based Small Molecule Inhibitors. (Discusses biological relevance and characterization).

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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